

# Safe Disposal of 19,20-Epoxyctochalasin C: A Procedural Guide

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## Compound of Interest

Compound Name: **19,20-Epoxyctochalasin C**

Cat. No.: **B1140306**

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For Immediate Reference: Essential Safety and Disposal Information

This document provides comprehensive guidance on the proper disposal procedures for **19,20-Epoxyctochalasin C**, a potent fungal metabolite known for its cytotoxic properties and its ability to disrupt actin polymerization.[\[1\]](#) Adherence to these protocols is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. The information presented here is intended for researchers, scientists, and drug development professionals actively working with this compound.

## Key Hazard Information

**19,20-Epoxyctochalasin C** is classified as a hazardous substance with the following primary concerns:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[2\]](#)
- Aquatic Toxicity (Acute and Chronic, Category 1): Very toxic to aquatic life with long-lasting effects.[\[2\]](#)

## Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>37</sub> NO <sub>7</sub>	<a href="#">[2]</a>
Molecular Weight	523.62 g/mol	<a href="#">[2]</a>
CAS Number	189351-79-9	<a href="#">[2]</a>
GHS Hazard Statements	H302, H410	<a href="#">[2]</a>

## Experimental Protocols: Disposal Procedures

The following step-by-step methodologies are based on established safety protocols for handling cytotoxic and environmentally hazardous chemicals, in accordance with the available Safety Data Sheet (SDS).

## Personal Protective Equipment (PPE)

Before beginning any disposal-related activities, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields.[\[2\]](#)
- Hand Protection: Impermeable chemical-resistant gloves (e.g., nitrile).
- Body Protection: Impervious clothing, such as a lab coat.[\[2\]](#)
- Respiratory Protection: A suitable respirator should be used, especially when handling the powdered form to avoid aerosol formation.[\[2\]](#)

## Disposal of Solid 19,20-Epoxyctochalasin C

- Collection: Carefully collect all solid waste, including residual powder and contaminated items such as weighing paper.
- Packaging: Place the collected solid waste into a clearly labeled, sealed container. The label should include "Hazardous Waste," "Cytotoxic," and "**19,20-Epoxyctochalasin C.**"
- Storage: Store the sealed container in a designated, secure hazardous waste accumulation area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.

[\[2\]](#)

- Disposal: Arrange for pickup and disposal by an approved hazardous waste disposal company. Do not dispose of solid **19,20-Epoxycytochalasin C** in regular laboratory trash.

## Disposal of Liquid Waste (Solutions)

- Collection: Collect all liquid waste containing **19,20-Epoxycytochalasin C**, including unused solutions and rinsates. The compound is soluble in ethanol, methanol, DMF, and DMSO.[\[3\]](#)
- Packaging: Transfer the liquid waste to a sealed, leak-proof, and clearly labeled container. The label must indicate "Hazardous Waste," "Cytotoxic," "Flammable Liquid" (if a flammable solvent was used), and list the chemical constituents, including "**19,20-Epoxycytochalasin C**" and the solvent.
- Storage: Store the container in a designated hazardous waste area, segregated from incompatible materials.
- Disposal: The waste must be disposed of through an approved waste disposal plant.[\[2\]](#) Avoid releasing the substance into the environment.[\[2\]](#)

## Decontamination and Disposal of Contaminated Labware

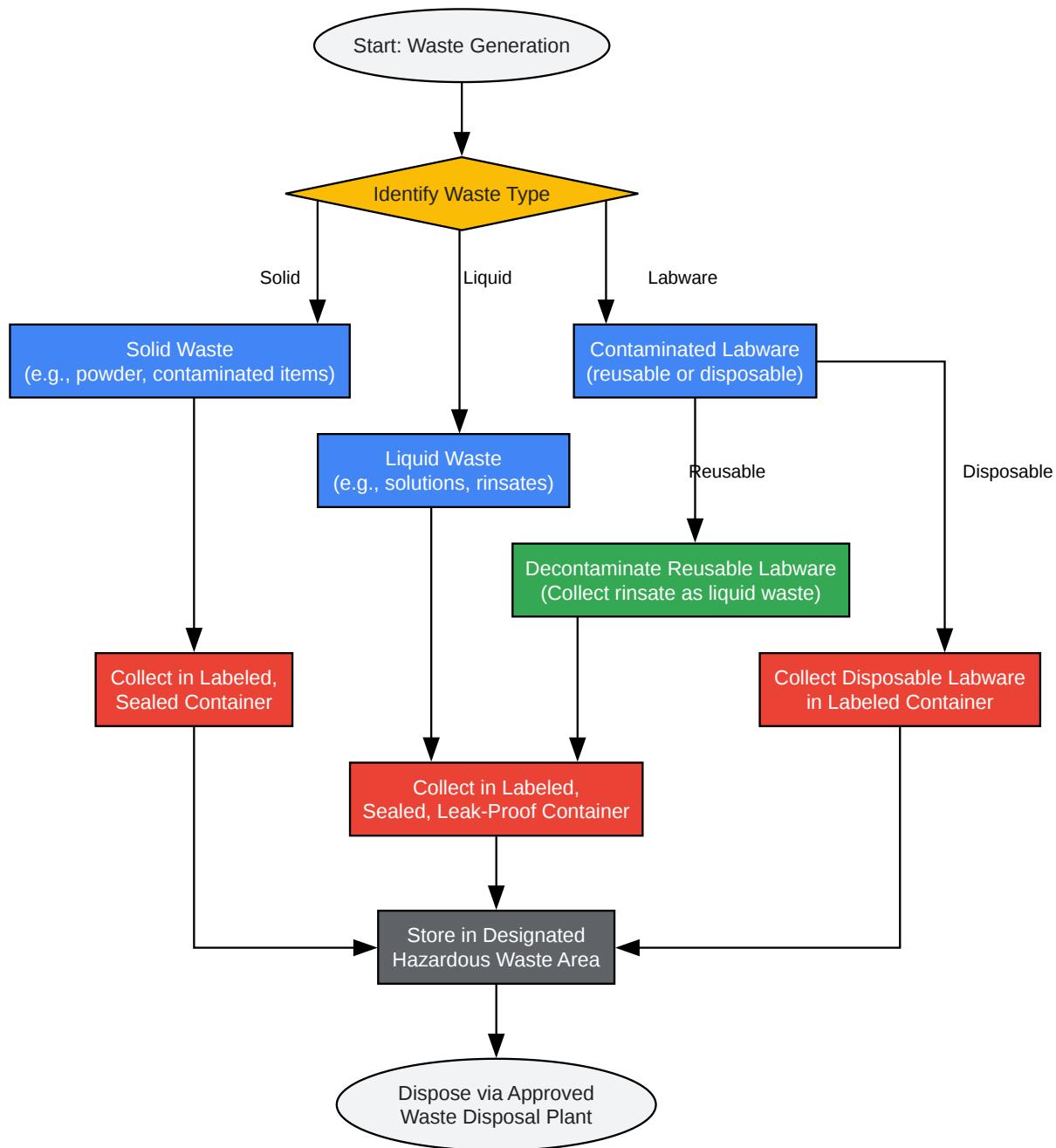
- Decontamination: Reusable labware (e.g., glassware) should be decontaminated. A potential method involves soaking the labware in a solution capable of degrading cytochalasins, such as a strong oxidizing agent, although specific decontamination solutions for this compound are not detailed in the provided search results. Alternatively, thorough rinsing with a suitable solvent (e.g., ethanol, methanol) can be performed, with the rinsate collected as hazardous liquid waste.
- Disposal of Single-Use Items: Disposable items such as pipette tips, gloves, and bench paper that have come into contact with **19,20-Epoxycytochalasin C** must be treated as hazardous waste.
- Packaging and Disposal: Collect all contaminated disposable items in a designated, labeled hazardous waste container for incineration by an approved waste disposal facility.

## Spill Management

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For powdered spills, avoid creating dust. Gently cover the spill with an absorbent material. For liquid spills, use an appropriate absorbent material to contain the spill.
- Collection: Carefully collect the spilled material and absorbent into a sealed, labeled hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent or decontamination solution, collecting all cleaning materials as hazardous waste.
- Report: Report the spill to the appropriate safety personnel.

## Visual Guide to Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **19,20-Epoxyctchalasin C** waste.

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Caption: Decision workflow for the safe disposal of **19,20-Epoxyctochalasin C** waste streams.

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## References

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